

# Application Notes and Protocols: Preparation of SW157765 Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: SW157765

Cat. No.: B10831315

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**SW157765** is a selective inhibitor of the non-canonical glucose transporter GLUT8 (SLC2A8). [1][2][3][4] It has been identified as a compound to which KRAS/KEAP1 double mutant non-small cell lung cancer (NSCLC) cells are particularly sensitive. [1][2][3][5][4] Proper preparation of a stock solution is the first critical step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving many organic small molecules for biological assays due to its high solvating power. [6][7][8][9] This document provides a detailed protocol for the preparation, storage, and handling of **SW157765** stock solutions using DMSO.

## Physicochemical and Solubility Data

A summary of the key quantitative data for **SW157765** is presented in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	331.32 g/mol	[1][2][3]
CAS Number	332063-87-3	[1][2]
Solubility in DMSO	25 mg/mL (75.46 mM)	[5]
Appearance	Brown to reddish brown solid powder	[3]

## Experimental Protocol: Preparation of a 10 mM SW157765 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **SW157765** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various cellular assays.

Materials:

- **SW157765** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

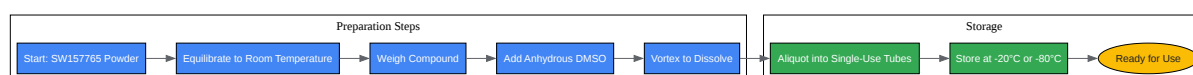
- Equilibrate **SW157765** to Room Temperature: Before opening, allow the vial of **SW157765** powder to equilibrate to room temperature for at least 1 hour.[1] This prevents condensation of moisture inside the vial, which could affect the stability and solubility of the compound.

- Weighing the Compound:
  - Tare the analytical balance with a sterile microcentrifuge tube.
  - Carefully weigh the desired amount of **SW157765** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 3.31 mg of **SW157765**.
    - Calculation:
      - Desired Molarity (M) = 10 mM = 0.01 mol/L
      - Molecular Weight (MW) = 331.32 g/mol
      - Desired Volume (V) = 1 mL = 0.001 L
      - Mass (g) = M x MW x V = 0.01 mol/L x 331.32 g/mol x 0.001 L = 0.0033132 g = 3.31 mg
- Dissolving in DMSO:
  - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **SW157765** powder. For the example above, add 1 mL of DMSO.
  - Tightly cap the tube.
- Ensuring Complete Dissolution:
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
  - If solubility issues persist, gentle warming of the solution up to 37°C or sonication in an ultrasonic bath for a few minutes can aid in dissolution.[5]
- Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.
- Store the aliquots at  $-20^{\circ}\text{C}$  for short-term storage (up to 1 month) or at  $-80^{\circ}\text{C}$  for long-term storage (up to 6 months).<sup>[2][5]</sup>

## Workflow for Preparing SW157765 Stock Solution

The following diagram illustrates the key steps in the preparation of the **SW157765** stock solution.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. SW157765|332063-87-3|COA \[dcchemicals.com\]](#)
- [2. SW157765 Datasheet DC Chemicals \[dcchemicals.com\]](#)
- [3. SW-157765 | GLUT | 332063-87-3 | Invivochem \[invivochem.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. glpbio.com \[glpbio.com\]](#)
- [6. FAQs on Inhibitor Preparation \[sigmaaldrich.com\]](#)

- [7. Working with small molecules: preparing and storing stock solutions and determination of kinetic solubility - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Non-aqueous, zwitterionic solvent as an alternative for dimethyl sulfoxide in the life sciences - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Dimethyl sulfoxide - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of SW157765 Stock Solution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10831315/docs#application-notes-and-protocols-preparation-of-sw157765-stock-solution-in-dmsol\]](https://www.benchchem.com/product/b10831315/docs#application-notes-and-protocols-preparation-of-sw157765-stock-solution-in-dmsol)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check